

An In-depth Technical Guide to the Solubility of Manganese(II) Nitrate Hydrate

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Compound of Interest

Compound Name: Manganese(II) nitrate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **manganese(II) nitrate hydrate** in water and various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, detailed experimental methodologies, and logical workflows to facilitate laboratory applications.

Core Topic: Solubility Profile of Manganese(II) Nitrate Hydrate

Manganese(II) nitrate hydrate, a versatile inorganic salt, is highly soluble in water and shows solubility in several organic solvents.^{[1][2][3][4]} Its solubility is a critical parameter in various applications, including the synthesis of manganese-based catalysts, battery materials, and as a micronutrient in agricultural formulations.^[5] The hydrated form, commonly the tetrahydrate ($\text{Mn}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$) or hexahydrate, readily dissolves in aqueous solutions.^{[1][6]}

Solubility in Aqueous and Organic Solvents

The solubility of **manganese(II) nitrate hydrate** has been documented in water and a selection of organic solvents. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Quantitative Solubility of Manganese(II) Nitrate in Water

Temperature (°C)	Solubility (g/100 g of water)
0	102[2]
18	134.4[2]
20	380[7][8]
35.5	331.4[2]

Table 2: Qualitative Solubility of Manganese(II) Nitrate in Organic Solvents

Solvent	Solubility
Ethanol	Soluble[1][2]
1,4-Dioxane	Soluble[2]
Acetonitrile	Soluble[2]
Liquid Ammonia	Soluble[2]
Tetrahydrofuran	Soluble[2]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental for the application of **manganese(II) nitrate hydrate** in research and development. Below are detailed methodologies for determining its solubility in both aqueous and organic solvents.

Protocol 1: Determination of Aqueous Solubility using the Isothermal Method

This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute.

Materials:

- **Manganese(II) nitrate hydrate**

- Distilled or deionized water
- Constant temperature water bath or incubator
- Stirring plate and magnetic stir bars
- Analytical balance
- Volumetric flasks
- Pipettes
- Drying oven
- Filter paper and funnel

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **manganese(II) nitrate hydrate** to a known volume of distilled water in a sealed container.
 - Place the container in a constant temperature water bath and stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Analysis:
 - After equilibration, stop stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated pipette to prevent crystallization upon cooling.
 - Transfer the aliquot to a pre-weighed volumetric flask and record the exact weight of the solution.
- Gravimetric Determination:

- Place the volumetric flask containing the saturated solution in a drying oven at a temperature sufficient to evaporate the water without decomposing the salt (e.g., 80-100 °C).
- Dry the sample to a constant weight.
- The final weight represents the mass of the dissolved **manganese(II) nitrate hydrate**.
- Calculation:
 - $\text{Solubility (g/100 g water)} = (\text{mass of dry salt} / (\text{mass of solution} - \text{mass of dry salt})) * 100$

Protocol 2: Construction of a Solubility-Temperature Curve

This method is used to determine the solubility of a salt at various temperatures to generate a solubility curve.[9]

Materials:

- **Manganese(II) nitrate hydrate**
- Distilled or deionized water
- Test tubes
- Thermometer
- Water bath with heating capabilities
- Stirring rod

Procedure:

- Sample Preparation:
 - Accurately weigh a known amount of **manganese(II) nitrate hydrate** and place it in a test tube.

- Add a small, measured volume of distilled water to the test tube.
- Heating and Dissolution:
 - Heat the test tube in a water bath while continuously stirring the solution until all the salt has dissolved.
- Cooling and Crystallization Observation:
 - Remove the test tube from the water bath and allow it to cool slowly while stirring.
 - Carefully observe the solution and record the temperature at which the first crystals appear. This is the saturation temperature for that specific concentration.
- Data Collection and Curve Plotting:
 - Repeat the process with different known masses of the salt and/or volumes of water to obtain a series of saturation temperatures for different concentrations.[\[10\]](#)
 - Calculate the solubility for each data point in grams of salt per 100 g of water.
 - Plot the solubility (y-axis) against the temperature (x-axis) to construct the solubility-temperature curve.[\[9\]](#)

Protocol 3: Determination of Solubility in Organic Solvents

This protocol outlines a general method for determining the solubility of **manganese(II) nitrate hydrate** in organic solvents, which often requires stringent moisture control due to the hygroscopic nature of the salt.[\[11\]](#)[\[12\]](#)

Materials:

- **Manganese(II) nitrate hydrate**
- Anhydrous organic solvent (e.g., ethanol, acetone)
- Glove box or a system with an inert atmosphere (e.g., nitrogen or argon)

- Sealed vials
- Shaker or stirrer
- Analytical technique for concentration measurement (e.g., HPLC, ICP-MS)

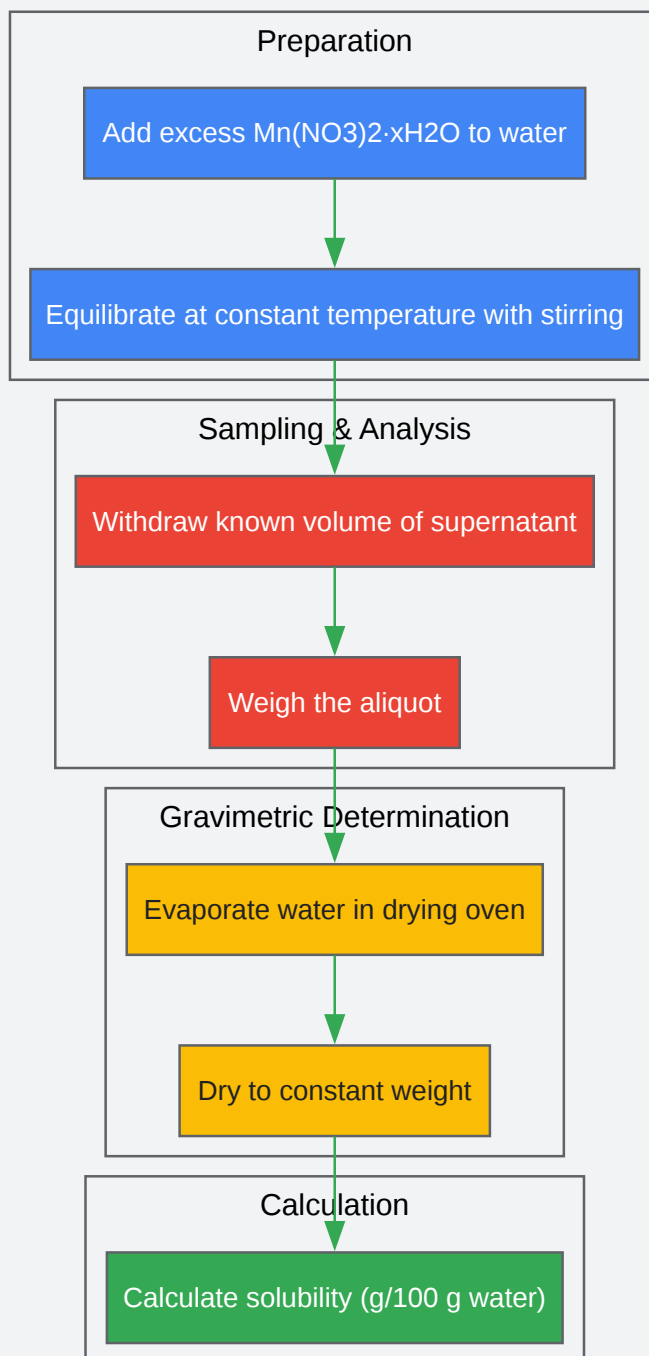
Procedure:

- Sample Preparation (under inert atmosphere):
 - Add an excess amount of finely ground **manganese(II) nitrate hydrate** to a known volume of the anhydrous organic solvent in a sealed vial.
- Equilibration:
 - Place the vial on a shaker or use a magnetic stirrer to agitate the mixture at a constant temperature for an extended period (e.g., 24-72 hours) to reach equilibrium.
- Sample Clarification:
 - Allow the undissolved solid to settle. If necessary, centrifuge the sample to obtain a clear supernatant.
- Concentration Analysis:
 - Carefully extract a known volume of the supernatant.
 - Dilute the sample with an appropriate solvent if necessary.
 - Determine the concentration of manganese in the solution using a suitable analytical technique.
- Calculation:
 - Convert the measured concentration to solubility in grams of salt per 100 g of solvent.

Visualized Workflows

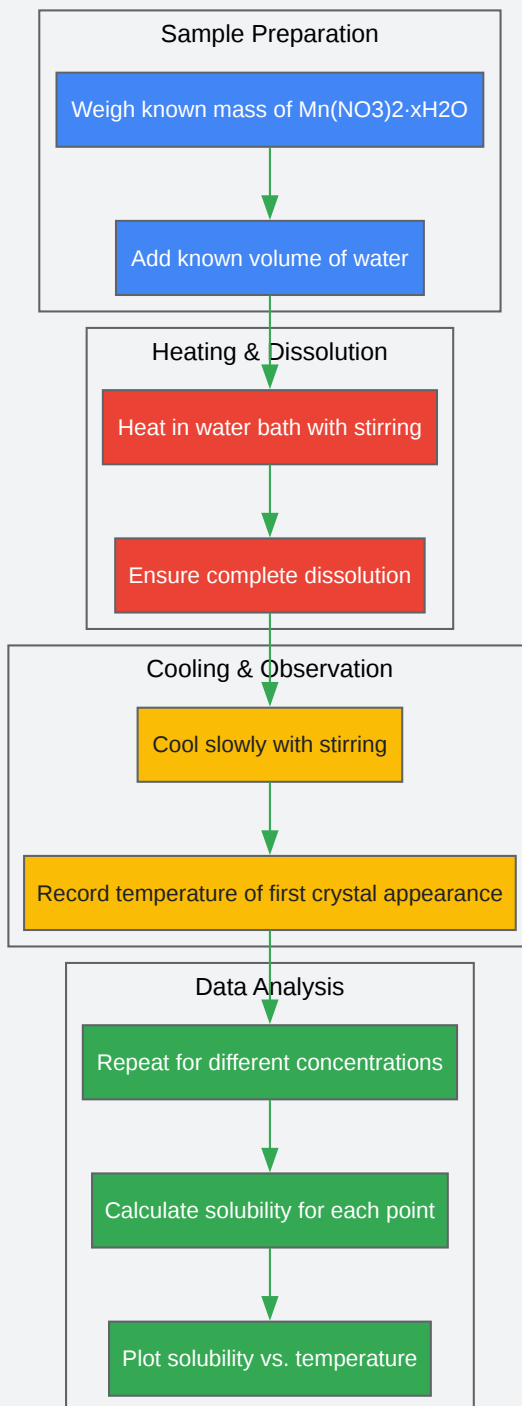
The following diagrams illustrate the logical flow of the experimental protocols described above.

Workflow for Aqueous Solubility Determination (Isothermal Method)

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Caption: Aqueous Solubility Determination Workflow

Workflow for Constructing a Solubility-Temperature Curve

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Caption: Solubility-Temperature Curve Construction

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